

Essential Safety and Handling Protocols for RI-61 (JNJ-38877605)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RI-61

Cat. No.: B1680615

[Get Quote](#)

For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **RI-61**, also identified as JNJ-38877605. The following procedural guidance is based on the Safety Data Sheet (SDS) for J&J Ex-61 and is intended to be a primary resource for ensuring laboratory safety and proper chemical management.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and qualitative data for **RI-61**.

Property	Value
Synonyms	JNJ-38877605
CAS Number	943540-75-8
Molecular Formula	C19H13F2N7
Molecular Weight	377.35
Physical State	No data available
Solubility	No data available
NFPA 704 Rating	Health: 2, Fire: 0, Reactivity: 0

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment is mandatory when handling RI-61.[\[1\]](#) This guidance is in line with general best practices for handling chemical compounds in a laboratory setting.

Equipment	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with gloves that have been inspected prior to use. The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. [1]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [1]

Experimental Protocols: Handling and Storage

Proper handling and storage procedures are critical to prevent accidental exposure and maintain the integrity of the compound.

Precautions for Safe Handling:

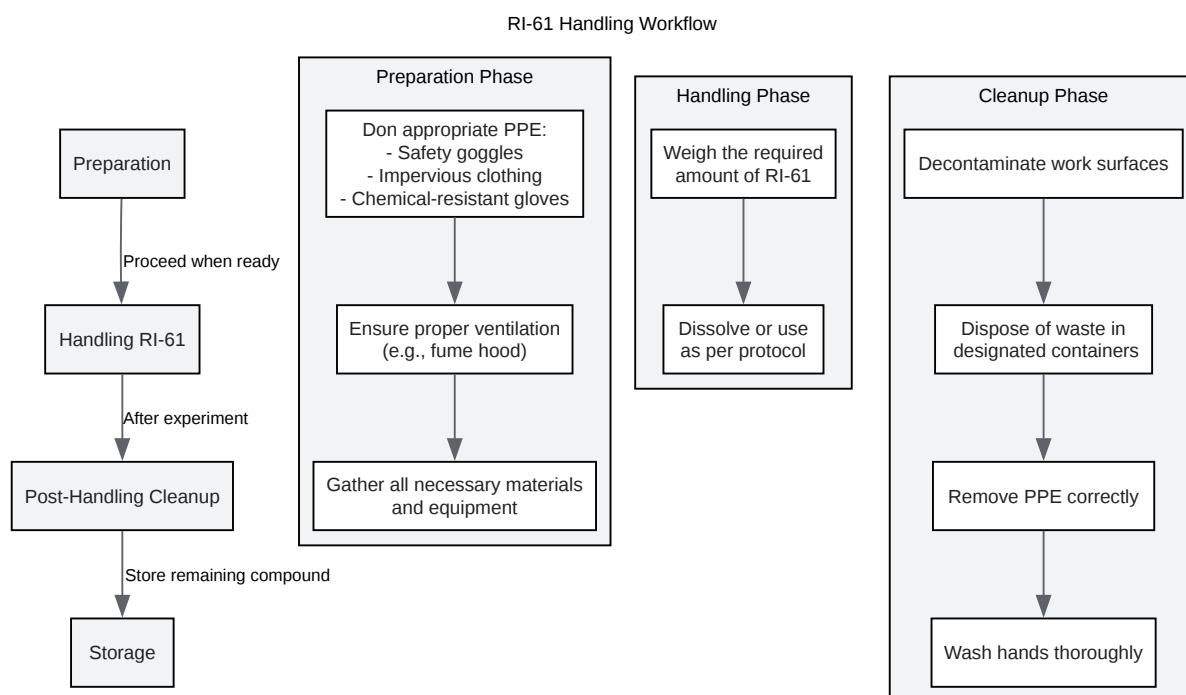
- Handle in a well-ventilated place.[\[1\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools.[\[1\]](#)

- Prevent fire caused by electrostatic discharge steam.[1]

Conditions for Safe Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials and sources of ignition.

Below is a workflow diagram illustrating the standard operating procedure for handling **RI-61** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Standard operating procedure for handling **RI-61**.

Emergency and Disposal Plans

Immediate and appropriate responses to emergencies and proper disposal of waste are crucial for laboratory safety and environmental protection.

First-Aid Measures:

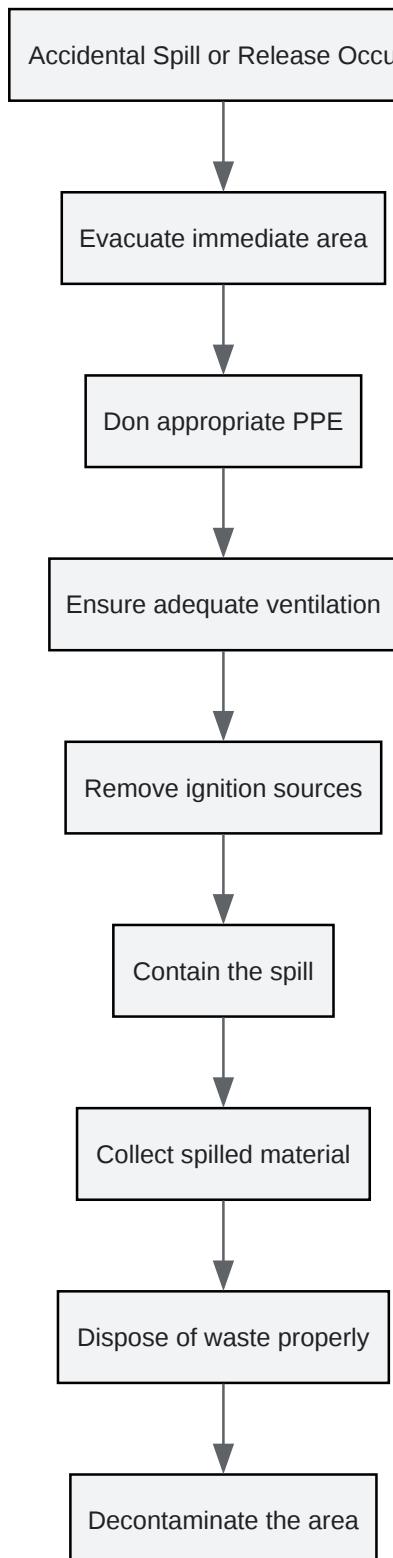
- If inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[[1](#)]
- In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[[1](#)]
- In case of eye contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[[1](#)]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[[1](#)]

Accidental Release Measures:

- Evacuate personnel to safe areas.[[1](#)]
- Ensure adequate ventilation.[[1](#)]
- Remove all sources of ignition.[[1](#)]
- Wear chemical-impermeable gloves and other personal protective equipment.[[1](#)]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[[1](#)]
- Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal.[[1](#)]

The following diagram outlines the logical steps for responding to an accidental release of **RI-61**.

RI-61 Accidental Release Response

[Click to download full resolution via product page](#)

Caption: Emergency response plan for an accidental release of **RI-61**.

Disposal Plan:

- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[[1](#)]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[[1](#)]
- Do not discharge to sewer systems.[[1](#)]
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, puncture the packaging to make it unusable for other purposes and then dispose of it in a sanitary landfill. Combustible packaging materials can be disposed of through controlled incineration with flue gas scrubbing.[[1](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for RI-61 (JNJ-38877605)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680615#personal-protective-equipment-for-handling-ri-61>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com